

Elucidation of 3-Oxo-5,6-dehydrosuberyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: 3-Oxo-5,6-dehydrosuberyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, synthesis, and enzymatic interactions of **3-Oxo-5,6-dehydrosuberyl-CoA**, a key intermediate in the bacterial phenylacetate catabolic pathway. This document details the available physicochemical data, outlines relevant experimental methodologies, and illustrates the biochemical context of this molecule.

Physicochemical Properties of 3-Oxo-5,6-dehydrosuberyl-CoA

The structural elucidation of **3-Oxo-5,6-dehydrosuberyl-CoA** has been primarily achieved through mass spectrometry, following its enzymatic synthesis. The compound is an acyl-CoA derivative of 3-oxo-5,6-dehydrosuberic acid.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₄₄ N ₇ O ₂₀ P ₃ S	[PubChem CID: 139031573]
Molecular Weight	935.68 g/mol	[PubChem CID: 139031573]
Monoisotopic Mass	935.15747 g/mol	[ChEBI ID: 63253]
Mass (M+H) ⁺	Calculated: 936.1652 Da	Teufel R, et al. (2010)
Mass (M+H) ⁺	Found: 936.1648 Da	Teufel R, et al. (2010)

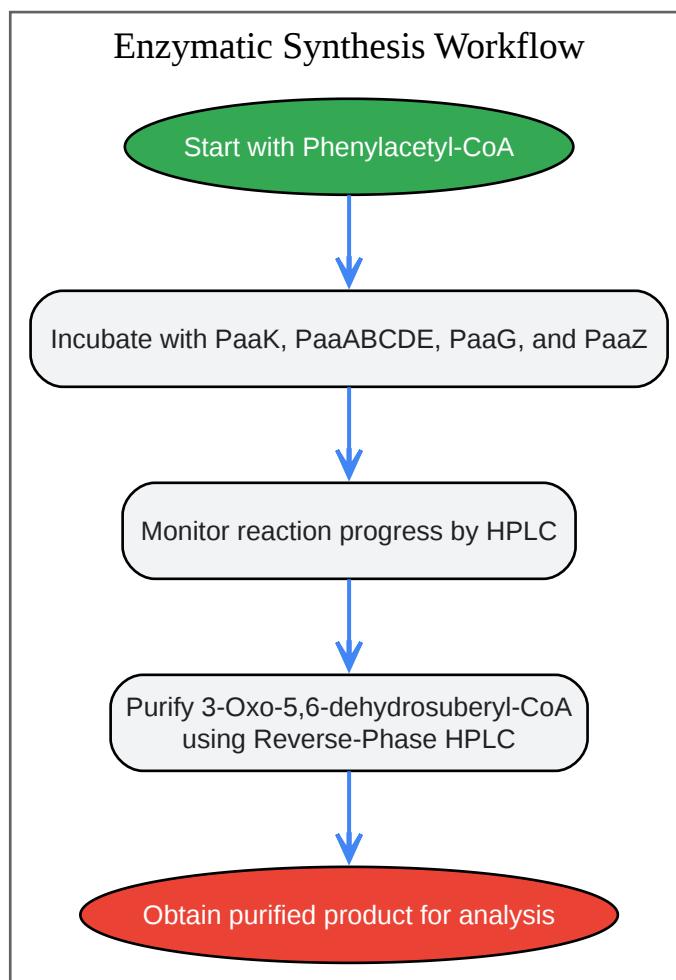
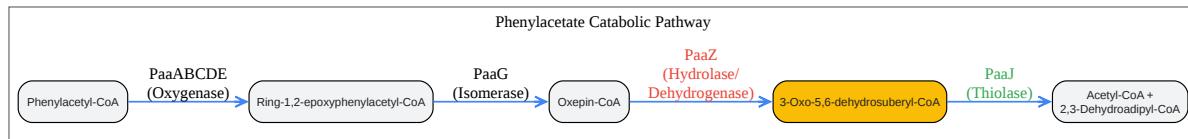
Note: Detailed Nuclear Magnetic Resonance (NMR) spectroscopic data (1H and 13C chemical shifts and coupling constants) for **3-Oxo-5,6-dehydrosuberyl-CoA** are not readily available in the peer-reviewed literature.

Biosynthesis and Metabolism of 3-Oxo-5,6-dehydrosuberyl-CoA

3-Oxo-5,6-dehydrosuberyl-CoA is a central metabolite in the aerobic catabolism of phenylacetate in various bacteria, including *Escherichia coli*.^[1] This pathway is crucial for the degradation of aromatic compounds. The synthesis and subsequent degradation of **3-Oxo-5,6-dehydrosuberyl-CoA** are catalyzed by the enzymes PaaZ and PaaJ, respectively.

Phenylacetate Catabolic Pathway

The pathway initiates with the conversion of phenylacetate to phenylacetyl-CoA. A multi-component oxygenase then epoxidizes the aromatic ring, which is subsequently isomerized to an oxepin-CoA intermediate. The bifunctional enzyme PaaZ catalyzes the hydrolytic cleavage of the oxepin ring and the subsequent oxidation to form **3-Oxo-5,6-dehydrosuberyl-CoA**.^[1] This intermediate is then subjected to thiolytic cleavage by PaaJ, yielding acetyl-CoA and 2,3-dehydroadipyl-CoA, which enters central metabolism.



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References

- 1. [pnas.org \[pnas.org\]](https://www.pnas.org)
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